

Biological Activity of Sulfonyl-Containing Aniline Compounds

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Compound of Interest

Compound Name: 2-Ethyl-4-(methylsulfonyl)aniline

CAS No.: 1823917-84-5

Cat. No.: B1357821

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Executive Summary

Sulfonyl-containing aniline derivatives—specifically sulfonamides (

) and diaryl sulfones (

)—represent a privileged scaffold in medicinal chemistry. Historically anchored by the discovery of Prontosil and the subsequent "sulfa drug" revolution, this chemical class has evolved far beyond simple antibacterials. Today, these compounds are critical in oncology, targeting Carbonic Anhydrases (CA), tubulin polymerization, and specific kinases (e.g., c-Met, Mer). This guide dissects the structure-activity relationships (SAR), mechanistic diversity, and validation protocols required to develop next-generation sulfonyl-aniline therapeutics.

Chemical Architecture & SAR

The core pharmacophore consists of a sulfonyl group (

) bridged to an aniline moiety. The biological activity is strictly governed by the electronic and steric environment of the

(sulfonamide nitrogen) and

(aniline nitrogen) positions.

The Core Scaffold

The general structure is defined as 4-aminobenzenesulfonamide.

- -Position (Aniline Nitrogen): Critical for antibacterial activity. Must be unsubstituted or capable of metabolic conversion to a free amine to mimic p-aminobenzoic acid (PABA). In anticancer agents, this position is often heavily substituted to block DHPS binding and redirect affinity toward kinases or tubulin.
- Sulfonyl Group (
) : Acts as a hydrogen bond acceptor and, in CA inhibitors, the sulfonamide moiety (
) acts as a zinc-binding group (ZBG).
- -Position (Amide Nitrogen): The site of greatest diversity. Substitution here modulates (acidity), lipophilicity (LogP), and target specificity (e.g., heterocyclic rings for CA isoform selectivity).

Therapeutic Mechanisms

The versatility of sulfonyl anilines arises from their ability to exploit distinct binding pockets across evolutionary diverse protein families.

Antibacterial: Dihydropteroate Synthase (DHPS) Inhibition

- Mechanism: Sulfonamides act as antimetabolites. They are structural analogs of PABA.^[1] They competitively inhibit DHPS, an enzyme in the folic acid biosynthesis pathway essential for bacterial DNA/RNA synthesis.
- Selectivity: Mammals lack DHPS and obtain folate from the diet, ensuring selective toxicity.
- Resistance: Mutations in the folP gene (encoding DHPS) or overproduction of PABA are common resistance mechanisms.

Anticancer: Carbonic Anhydrase (CA) Inhibition^{[2][3][4]}

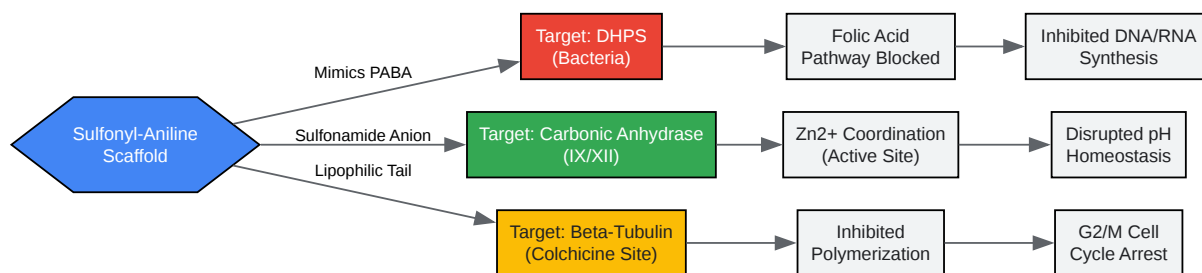
- Target: Human CA isoforms IX and XII are hypoxia-inducible and overexpressed in solid tumors (e.g., glioblastoma, breast cancer). They regulate pH homeostasis, neutralizing the acidic tumor microenvironment to promote metastasis.
- Mechanism: The deprotonated sulfonamide nitrogen () coordinates directly with the ion in the enzyme's active site, displacing the zinc-bound water molecule/hydroxide ion required for catalysis.
- SAR Insight: The "Tail Approach" involves attaching bulky hydrophobic tails to the aniline ring to interact with the hydrophobic half of the CA active site, conferring isoform selectivity over the ubiquitous cytosolic CA I and II.

Anticancer: Tubulin Polymerization Inhibition[2][5][6][7][8][9][10]

- Target:
-Tubulin subunit.[2][3][4]
- Mechanism: Certain sulfonyl anilines (e.g., ABT-751) bind to the colchicine-binding site at the interface of
- and
-tubulin.[4] This binding prevents the "curved-to-straight" conformational change necessary for microtubule assembly, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[4]
- Key Structural Feature: A 3,4,5-trimethoxyphenyl moiety (or similar bulky lipophilic group) on the
position often mimics the A-ring of colchicine.

Visualization of Mechanisms

The following diagram illustrates the divergent pathways targeted by this scaffold.



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Figure 1: Divergent mechanistic pathways of sulfonyl-aniline derivatives in bacterial and cancer cells.

Synthesis Strategies

Classical Nucleophilic Substitution

The standard industrial route involves the reaction of a sulfonyl chloride with an aniline derivative.

- Reagents: Aniline derivative, Aryl sulfonyl chloride, Base (Pyridine or).
- Conditions:
to RT in DCM or THF.
- Limitation: Sulfonyl chlorides are moisture-sensitive and can be unstable.

Modern Radical Sulfonylation (Sulfonyl Fluorides)

A robust, late-stage functionalization method utilizing sulfonyl fluorides (SuFEx chemistry), which are highly stable compared to chlorides.

- Reagents: Aryl sulfonyl fluoride, Aniline, Photocatalyst (e.g.,), Silane reductant.

- Mechanism: Visible-light-mediated radical desulfonylation or direct coupling via a radical-polar crossover mechanism.
- Advantage: High tolerance for functional groups; suitable for DNA-encoded libraries.

Experimental Protocols (Validation)

Protocol A: Carbonic Anhydrase Esterase Assay (High-Throughput Screen)

While the stopped-flow

hydration assay is the kinetic gold standard, the esterase assay is the industry standard for initial HTS of inhibitors.

Principle: CA catalyzes the hydrolysis of 4-nitrophenyl acetate (4-NPA) to 4-nitrophenol (yellow, nm). Inhibitors reduce the rate of color formation.

Materials:

- Recombinant hCA I, II, IX, or XII.
- Substrate: 4-Nitrophenyl acetate (dissolved in acetonitrile).
- Buffer: 12.5 mM Tris, 75 mM NaCl, pH 7.5.
- Detection: Microplate reader (Absorbance 405 nm).

Workflow:

- Preparation: Dilute enzyme to 0.5

M in assay buffer.

- Incubation: Add 10

L of test compound (in DMSO) to 80

L of enzyme solution in a 96-well plate. Incubate for 10 min at 25°C to allow equilibrium binding.

- Initiation: Add 10

L of 5 mM 4-NPA substrate.

- Measurement: Monitor Absorbance (405 nm) every 30 seconds for 15 minutes.
- Analysis: Calculate

(slope of linear phase). Determine % Inhibition =

.

Protocol B: Tubulin Polymerization Assay (Fluorescence)

Principle: Uses DAPI-labeled tubulin or a fluorescent reporter that enhances quantum yield upon polymerization.

Workflow:

- Reagent Prep: Thaw tubulin (pure) on ice. Prepare PEM buffer (80 mM PIPES pH 6.9, 2 mM , 0.5 mM EGTA) with 1 mM GTP.
- Setup: In a black 96-well half-area plate, add test compounds (final conc. 1–10 M).
- Addition: Add tubulin solution (final conc. 2 mg/mL or ~20 M) to wells at 4°C.
- Kinetics: Transfer plate to a pre-warmed reader (37°C). Measure Fluorescence (Ex 360 nm / Em 450 nm) every minute for 60 mins.

- Interpretation:
 - Polymerization Inhibitors (e.g., Colchicine, Sulfonamides): Decrease max fluorescence and flatten the growth curve.
 - Stabilizers (e.g., Taxol): Increase rate and max fluorescence.

Data Summary: Activity Profiles

Compound Class	Primary Target	Key Structural Motif	Typical IC50 / MIC	Clinical Status
Sulfamethoxazole	Bacterial DHPS	Unsubstituted -aniline	MIC: 0.5 - 64 g/mL	FDA Approved (Antibiotic)
Acetazolamide	CA (Pan-isoform)	Thiadiazole-sulfonamide	: ~2-10 nM (hCA II)	FDA Approved (Glaucoma)
SLC-0111	CA IX / XII	Ureido-benzenesulfonamide	: ~45 nM (hCA IX)	Phase I/II (Solid Tumors)
ABT-751	Tubulin ()	Sulfonamide + Pyridine	IC50: ~0.1 - 0.5 M	Phase II (Discontinued/Research)
Pazopanib	VEGFR/PDGFR	Indazole-sulfonamide	IC50: ~10-30 nM	FDA Approved (RCC)

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